

# Application Notes and Protocols for Tetraoctylammonium Iodide in Organic Synthesis

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## Compound of Interest

Compound Name: Tetraoctylammonium iodide

Cat. No.: B094713

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## Introduction

**Tetraoctylammonium iodide** (TOAI) is a quaternary ammonium salt that serves as a highly effective phase-transfer catalyst (PTC) in a variety of organic transformations.<sup>[1]</sup> Its lipophilic tetraoctyl chains facilitate the transfer of anions between immiscible aqueous and organic phases, thereby accelerating reaction rates and enabling reactions that would otherwise be slow or inefficient. This document provides detailed application notes and experimental protocols for the use of **tetraoctylammonium iodide** in key organic synthesis reactions, including nucleophilic substitutions, oxidation, and alkylation reactions.

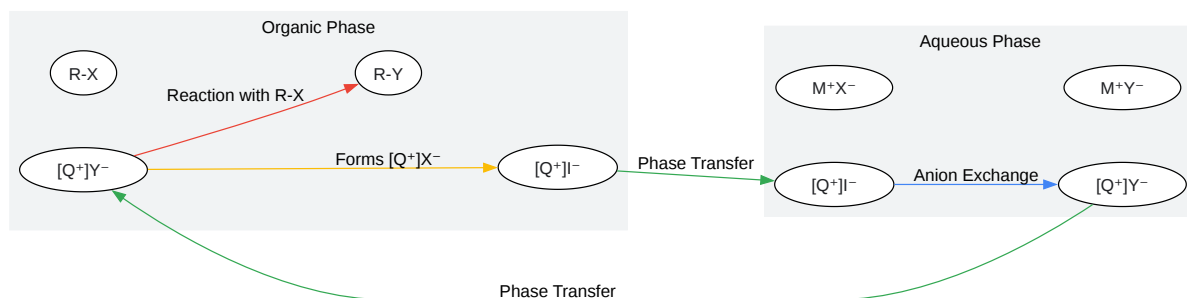
The long alkyl chains of the tetraoctylammonium cation enhance its solubility in organic solvents, making it a valuable catalyst for reactions involving non-polar media. Its applications extend to nucleophilic substitution, oxidation, and reduction reactions.<sup>[1]</sup> Furthermore, its surfactant properties can be beneficial in certain reaction systems.

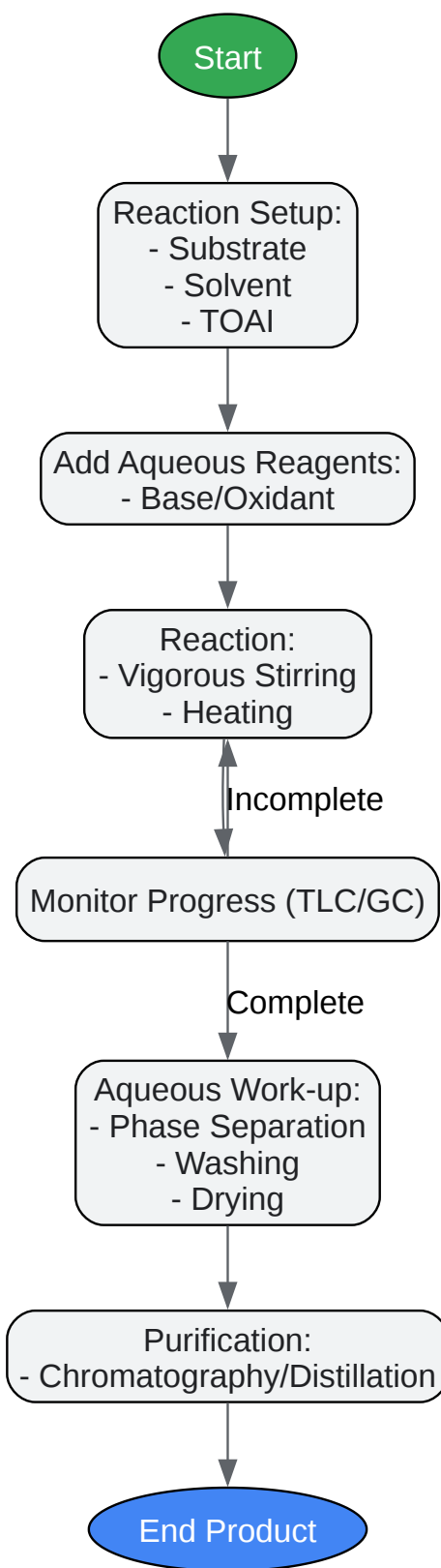
## Core Applications and Mechanisms

**Tetraoctylammonium iodide** is primarily employed as a phase-transfer catalyst. The general mechanism involves the exchange of the iodide anion with an anion from the aqueous phase (e.g., hydroxide, cyanide, or an alkoxide). The resulting lipophilic ion pair,  $[Q^+Y^-]$  (where  $Q^+$  is

the tetraoctylammonium cation and  $Y^-$  is the reactant anion), is soluble in the organic phase and can react with the organic substrate. The regenerated catalyst,  $[Q^+X^-]$  (where  $X^-$  is the leaving group from the organic substrate), then returns to the aqueous phase to repeat the cycle.

Diagram of the Phase-Transfer Catalysis (PTC) Cycle





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## References

- 1. nbino.com [nbino.com]
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